

Thermodynamic Profile of Strontium Nitride (Sr₃N₂) Formation: A Technical Guide

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Compound of Interest

Compound Name: Strontium nitride

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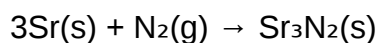
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic data associated with the formation of **strontium nitride** (Sr₃N₂). The information is presented in a clear, structured format to facilitate its use in research, materials science, and pharmaceutical development contexts where understanding the energetic properties of inorganic compounds is crucial.

Core Thermodynamic Data

The formation of **strontium nitride** from its constituent elements in their standard states, solid strontium (Sr) and gaseous nitrogen (N₂), is an exothermic process, as indicated by the negative standard enthalpy of formation. The spontaneity of this reaction under standard conditions is confirmed by the negative standard Gibbs free energy of formation.

The fundamental reaction for the formation of **strontium nitride** is:



Key thermodynamic parameters for this reaction at 298.15 K (25 °C) are summarized in the table below.

Thermodynamic Parameter	Symbol	Value	Units
Standard Enthalpy of Formation	ΔH°_f	-390	kJ/mol
Standard Gibbs Free Energy of Formation	ΔG°_f	-355	kJ/mol
Standard Entropy of Formation	ΔS°_f	-117.37	J·mol ⁻¹ ·K ⁻¹
Standard Molar Entropy	S°	121.33	J·mol ⁻¹ ·K ⁻¹
Heat Capacity (room temp., approx.)	C_p	120	J·mol ⁻¹ ·K ⁻¹

Experimental Protocols

The determination of the thermodynamic data for **strontium nitride** formation relies on precise calorimetric measurements. Below are detailed methodologies representative of the experimental protocols used to obtain such data.

Synthesis of Strontium Nitride

A common laboratory-scale synthesis of **strontium nitride** involves the direct reaction of strontium metal with nitrogen gas.^[1]

Materials:

- High-purity strontium metal, freshly cut to expose a clean surface.
- High-purity, dry nitrogen gas (99.99% or higher).
- Tube furnace with temperature control.
- Alumina or other inert boat.

Procedure:

- Freshly cut pieces of strontium metal are placed in an alumina boat.
- The boat is positioned in the center of a quartz or alumina tube within a tube furnace.
- The tube is purged with an inert gas (e.g., argon) to remove any residual oxygen and moisture.
- A steady flow of dry nitrogen gas is introduced into the tube.
- The furnace temperature is gradually raised to a range of 450 °C to 600 °C.^[1]
- The reaction is allowed to proceed for several hours (e.g., 12 hours) to ensure complete nitridation.^[1]
- After the reaction period, the furnace is cooled to room temperature under a continued flow of nitrogen gas to prevent re-oxidation of the product.
- The resulting **strontium nitride** product, typically a dark-colored powder, is handled in an inert atmosphere (e.g., a glovebox) due to its reactivity with air and moisture.

Determination of Enthalpy of Formation by Bomb Calorimetry

The standard enthalpy of formation of **strontium nitride** can be determined indirectly by measuring the enthalpy of combustion of **strontium nitride** in a bomb calorimeter. This value, in conjunction with the known enthalpies of formation of the combustion products, allows for the calculation of the enthalpy of formation of Sr_3N_2 using Hess's Law.

Apparatus:

- Adiabatic bomb calorimeter.
- Oxygen bomb.
- Benzoic acid (for calibration).
- High-purity oxygen.

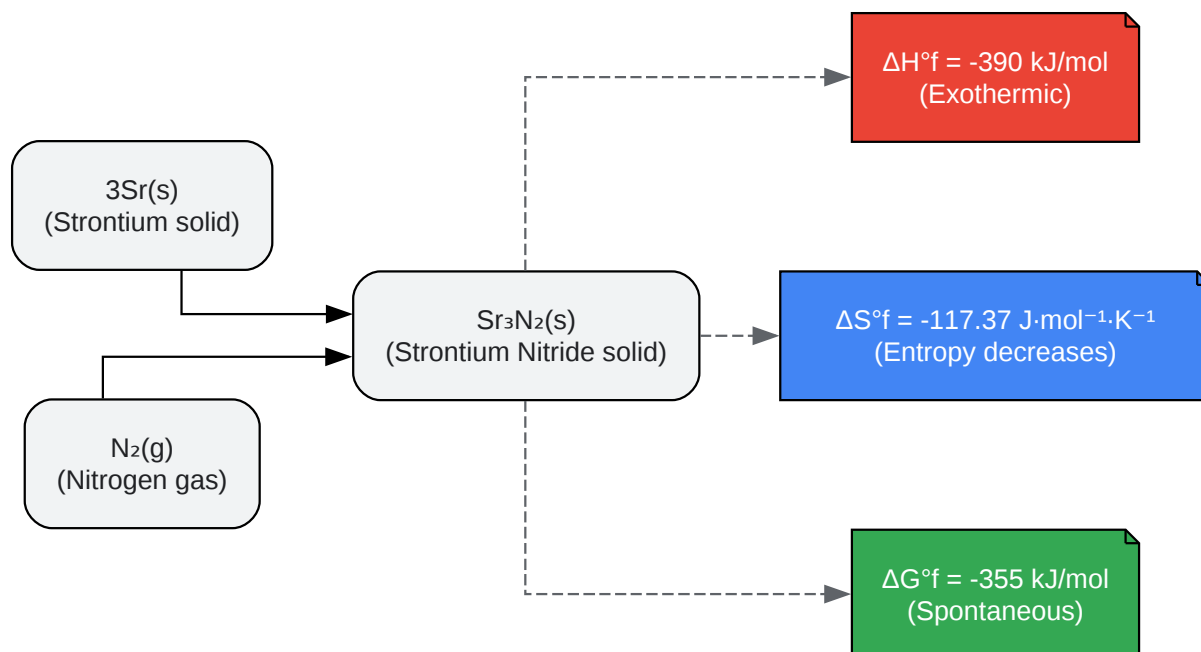
- Ignition wire.
- Pellet press.

Procedure:

- Calibration: The heat capacity of the calorimeter is determined by combusting a known mass of a standard substance with a known heat of combustion, such as benzoic acid.
- Sample Preparation: A precisely weighed pellet of **strontium nitride** is prepared. A known length of ignition wire is attached to the bomb's electrodes, with the wire in contact with the pellet.
- Bomb Assembly: A small, known amount of water is added to the bottom of the bomb to saturate the internal atmosphere with water vapor, ensuring that any water formed during combustion is in the liquid state. The bomb is then sealed and pressurized with high-purity oxygen to approximately 30 atm.
- Calorimetry Run: The sealed bomb is placed in the calorimeter, which is filled with a precisely known mass of water. The initial temperature of the water is recorded. The sample is ignited, and the temperature change of the water is monitored until a maximum temperature is reached and the system begins to cool.
- Data Analysis: The heat released during the combustion is calculated from the temperature rise and the heat capacity of the calorimeter. Corrections are made for the heat of combustion of the ignition wire and the formation of any side products (e.g., nitric acid from residual nitrogen in the bomb).
- Enthalpy of Formation Calculation: The combustion reaction for **strontium nitride** in excess oxygen is: $\text{Sr}_3\text{N}_2(\text{s}) + 3\text{O}_2(\text{g}) \rightarrow 3\text{SrO}(\text{s}) + \text{N}_2(\text{g})$ By applying Hess's Law, the standard enthalpy of formation of Sr_3N_2 can be calculated using the experimentally determined enthalpy of combustion and the known standard enthalpies of formation of the products (strontium oxide).

Signaling Pathways and Logical Relationships

The thermodynamic relationships governing the formation of **strontium nitride** can be visualized to illustrate the interplay between enthalpy, entropy, and Gibbs free energy.



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Caption: Thermodynamic parameters for the formation of **strontium nitride**.

The diagram above illustrates the formation of **strontium nitride** from its elemental precursors, strontium and nitrogen. The process is characterized by a significant release of heat (negative enthalpy change), a decrease in disorder (negative entropy change, as a gas is consumed to form a solid), and a net driving force towards product formation under standard conditions (negative Gibbs free energy change).

This comprehensive guide provides essential thermodynamic data and experimental context for the formation of **strontium nitride**, serving as a valuable resource for professionals in scientific research and development.

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References

- 1. According to Table 17.1, the standard molar entropy of nitrogen gas, N_2 . [askfilo.com]
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